A-76154 solution preparation and stability

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Compound of Interest

Compound Name:	*A-76154*
CAS No.:	*136989-30-5*
Cat. No.:	*B1664253*

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Application Notes and Protocols: A-769662

For Researchers, Scientists, and Drug Development Professionals

Introduction

A-769662 is a potent, reversible, and allosteric activator of AMP-activated protein kinase (AMPK), a key regulator of cellular energy homeostasis.[1][2][3] Unlike other pharmacological activators, A-769662 directly activates AMPK by mimicking the effects of AMP, which include allosteric activation and the inhibition of dephosphorylation of the catalytic alpha subunit.[4][5][6] This thienopyridone compound is selective for AMPK heterotrimers containing the β1 subunit.[3][7] As a direct activator of a central metabolic enzyme, A-769662 is a valuable tool for studying cellular metabolism, signaling pathways, and as a potential therapeutic agent for metabolic diseases such as type 2 diabetes.[8]

Mechanism of Action

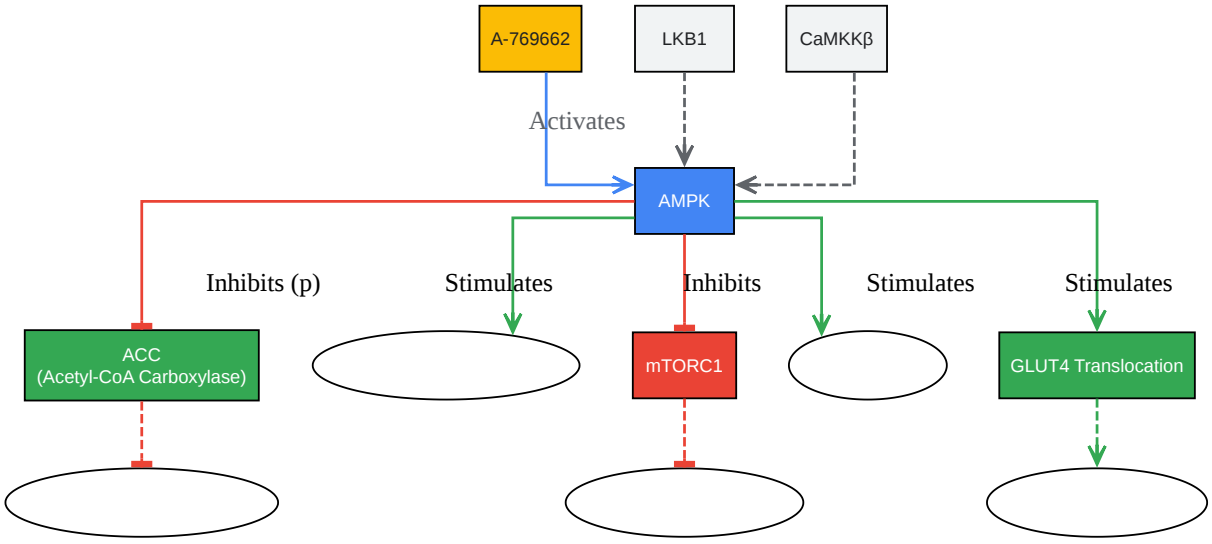
A-769662 activates AMP-activated protein kinase (AMPK) through a dual mechanism. It allosterically binds to the AMPK complex and inhibits the dephosphorylation of a critical threonine residue (Thr172) on the catalytic α subunit.[2][4][5][6][7] This dual action ensures a

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sustained activation of AMPK, leading to the phosphorylation of its downstream targets. The activation of AMPK by A-769662 is independent of the upstream kinases, such as LKB1 or CaMKKβ, that are typically required for AMPK activation by other stimuli.[4][5][6]

AMPK Signaling Pathway

The activation of AMPK by A-769662 triggers a cascade of downstream signaling events aimed at restoring cellular energy balance. Activated AMPK phosphorylates a variety of substrate proteins, leading to the stimulation of catabolic pathways that generate ATP (e.g., fatty acid oxidation and glycolysis) and the inhibition of anabolic pathways that consume ATP (e.g., fatty acid synthesis, cholesterol synthesis, and protein synthesis).[9]



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A-769662 directly activates AMPK, leading to metabolic regulation.

Solution Preparation and Stability

Proper preparation and storage of A-769662 solutions are critical for maintaining its potency and ensuring experimental reproducibility.

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Solubility Data

Solvent	Solubility	Concentration (mM)	Notes
DMSO	~72 mg/mL[10][11]	~199.8 mM[10]	Warmed with a 50°C water bath and ultrasonication may be required.[11] Use fresh DMSO as moisture can reduce solubility.[11]
Ethanol	<1 mg/mL[10]	<2.77 mM	-
Water	<1 mg/mL[10]	<2.77 mM	Sparingly soluble in aqueous buffers.[12]
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL[12]	~1.39 mM	Prepare by first dissolving in DMSO, then diluting with PBS.[12]

Storage and Stability

Form	Storage Temperature	Stability	Notes
Solid (Lyophilized)	-20°C[1]	≥ 1 year[13]	Store desiccated.
+4°C[3]	-	Short-term storage.	
In Solvent (DMSO or Ethanol)	-20°C[2][7]	Up to 3 months	Aliquot to avoid multiple freeze-thaw cycles.[7][11]
-80°C[11]	Up to 1 year[11]	Recommended for long-term storage of stock solutions.	
Aqueous Solution	Room Temperature	Not recommended for more than one day[12]	Prepare fresh for each experiment.

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Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of A-769662 in DMSO.

Materials:

- A-769662 (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath (optional)
- Sonicator (optional)

Procedure:

- Calculate the required mass: Determine the mass of A-769662 needed to prepare the desired volume of a 10 mM stock solution (Molecular Weight: 360.4 g/mol).
- Weigh the compound: Carefully weigh the calculated amount of A-769662 powder in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of anhydrous DMSO to the tube.
- Dissolve the compound: Vortex the solution until the solid is completely dissolved. If necessary, gently warm the solution in a 50°C water bath or use a sonicator to aid dissolution.[11]
- Aliquot and store: Aliquot the stock solution into smaller volumes in sterile, tightly sealed vials to minimize freeze-thaw cycles. Store the aliquots at -20°C for up to 3 months or at -80°C for up to 1 year.[11]

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Protocol 2: Cell-Based Assay for AMPK Activation

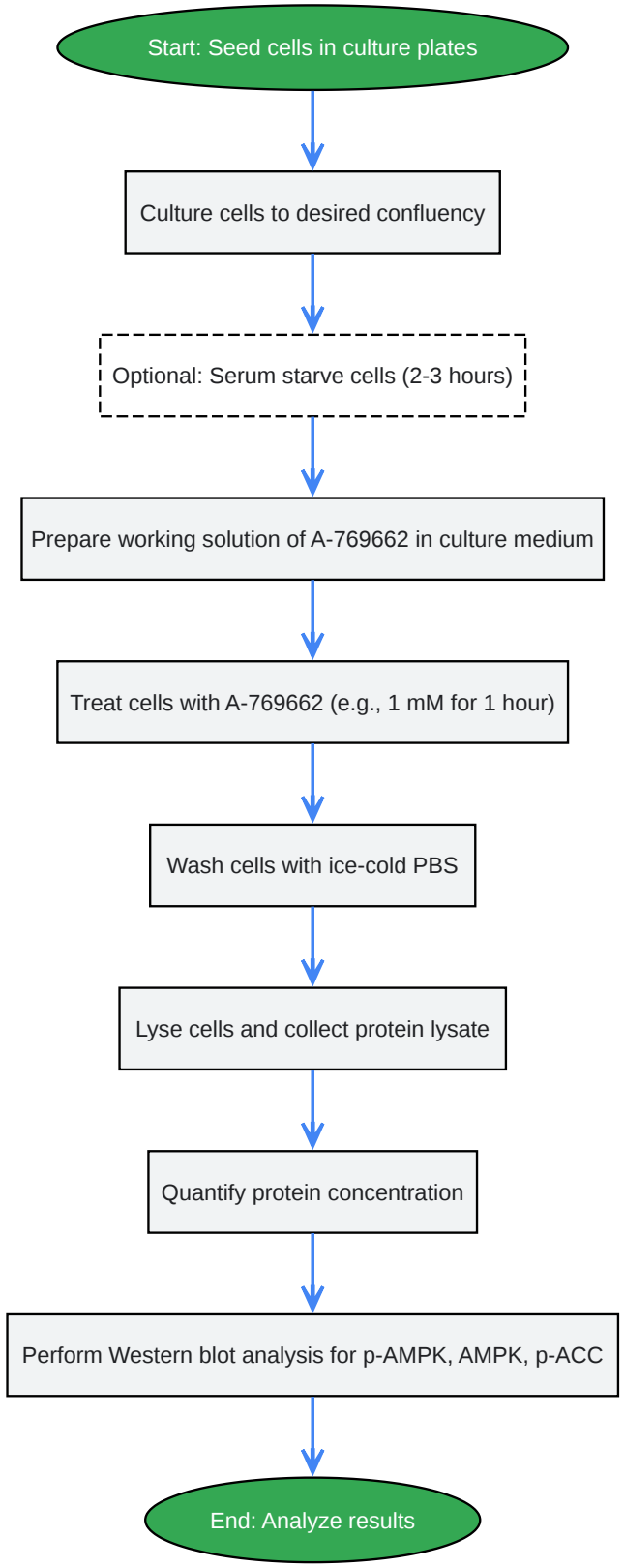
This protocol provides a general workflow for treating cultured cells with A-769662 to assess the activation of AMPK and its downstream targets.

Materials:

- Cultured cells (e.g., PC-3, primary mouse hepatocytes, C2C12 myotubes)[7][14]
- Complete cell culture medium
- Serum-free medium (for starvation, if required)
- A-769662 stock solution (e.g., 10 mM in DMSO)
- Phosphate-Buffered Saline (PBS)
- Cell lysis buffer
- Protein assay reagents
- Antibodies for Western blotting (e.g., anti-phospho-AMPKα (Thr172), anti-AMPKα, anti-phospho-ACC)

Experimental Workflow:

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Workflow for assessing A-769662-mediated AMPK activation in cells.

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Procedure:

- Cell Seeding: Seed the cells of interest in appropriate culture plates and allow them to adhere and grow to the desired confluency (typically 70-80%).
- Serum Starvation (Optional): For some cell types and experimental conditions, serum starvation for 2-3 hours prior to treatment can reduce basal signaling and enhance the observed effect of the compound.[14]
- Preparation of Working Solution: Dilute the A-769662 stock solution to the final desired concentration in fresh cell culture medium. Ensure the final DMSO concentration is below 0.5% to avoid solvent toxicity. A vehicle control (medium with the same concentration of DMSO) should be included in the experiment.
- Cell Treatment: Remove the old medium from the cells and replace it with the medium containing A-769662 or the vehicle control. Incubate the cells for the desired time (e.g., 30 minutes to 1 hour).[7][14]
- Cell Lysis: After treatment, wash the cells with ice-cold PBS and then lyse the cells using a suitable lysis buffer to extract total protein.
- Protein Quantification: Determine the protein concentration of each lysate using a standard protein assay.
- Western Blot Analysis: Analyze the protein lysates by Western blotting using antibodies specific for phosphorylated AMPKα (Thr172), total AMPKα, and phosphorylated ACC (a downstream target of AMPK) to assess the extent of AMPK activation.[7]

Note: The optimal concentration of A-769662 and the treatment duration may vary depending on the cell type and the specific experimental goals. It is recommended to perform a dose-response and time-course experiment to determine the optimal conditions.

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References

- 1. A 769662 | CAS 844499-71-4 | AMPK kinase activator | StressMarq Biosciences Inc. [stressmarq.com]
- 2. A 769662 | AMP-activated protein kinase (AMPK) activator | Hello Bio [hellobio.com]
- 3. rndsystems.com [rndsystems.com]
- 4. MECHANISM OF ACTION OF A-769662, A VALUABLE TOOL FOR ACTIVATION OF AMP-ACTIVATED PROTEIN KINASE - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Mechanism of action of A-769662, a valuable tool for activation of AMP-activated protein kinase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. A-769662 | Cell Signaling Technology [cellsignal.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. AMPK Signaling | Cell Signaling Technology [cellsignal.com]
- 10. A-769662 | AMPK (AMP-activated protein kinase)activator | CAS 844499-71-4 | Buy A769662 from Supplier InvivoChem [invivochem.com]
- 11. selleckchem.com [selleckchem.com]
- 12. cdn.caymanchem.com [cdn.caymanchem.com]
- 13. astorscientific.us [astorscientific.us]
- 14. journals.physiology.org [journals.physiology.org]

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